

Technical Guide: Structural Confirmation of Methyl 2-(octyloxy)benzoate via 2D NMR

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Compound of Interest

Compound Name: Methyl 2-(octyloxy)benzoate

CAS No.: 255062-85-2

Cat. No.: B1587629

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Executive Summary

Objective: To provide a definitive structural validation protocol for **Methyl 2-(octyloxy)benzoate** (

), distinguishing it from meta/para isomers and resolving aliphatic spectral overlap.

The Challenge: While 1D

¹H NMR can identify functional groups (ester, ether, aromatic ring), it often fails to definitively prove regiochemistry (ortho vs. meta substitution) and fully resolve the octyl chain's methylene "envelope" (1.2–1.5 ppm). Relying solely on 1D data risks misidentifying the substitution pattern or missing impurities hidden under the alkyl chain.

The Solution: A targeted 2D NMR workflow (COSY, HSQC, HMBC) provides through-bond connectivity. This guide compares the limitations of standard 1D analysis against the absolute certainty provided by 2D correlation spectroscopy.

Part 1: Comparative Analysis (1D vs. 2D)

Method A: Standard 1D H & C NMR (The Baseline)

Current Standard: Routine characterization often stops here.

- Capabilities:
 - Confirms presence of the methyl ester (ppm).
 - Identifies the aromatic region (6.9–7.8 ppm).
 - Integrates the octyl chain to confirm chain length.
- Critical Limitations:
 - Regiochemical Ambiguity: Without precise coupling constant () analysis, distinguishing the ortho-substituted product from meta or para isomers is difficult, especially if the aromatic signals overlap.
 - Aliphatic Overlap: The bulk methylene protons of the octyl chain (through) appear as a multiplet blob at 1.2–1.5 ppm. Impurities or branched isomers cannot be detected here.

Method B: 2D NMR Verification (The Advanced Solution)

Recommended Protocol: Required for regulatory filing and high-purity validation.

- Capabilities:
 - HSQC (Heteronuclear Single Quantum Coherence): Disentangles the proton spectrum by spreading it into the carbon dimension. It proves that the "blob" at 1.3 ppm consists of distinct

groups.

- HMBC (Heteronuclear Multiple Bond Correlation): The "Gold Standard" for connectivity. It links the ester methyl protons to the carbonyl carbon and, crucially, links the ether protons (to the specific aromatic ring carbon, proving the ortho position.
- COSY (Correlation Spectroscopy): Maps the proton-proton connectivity, allowing you to "walk" around the aromatic ring and down the alkyl chain.

Part 2: Experimental Protocol

Sample Preparation

- Solvent: Deuterated Chloroform () is standard. For higher resolution of the aromatic region, Benzene- () can be used to induce solvent shifts.
- Concentration:
 - 1D experiments: 5–10 mg in 0.6 mL solvent.
 - 2D experiments: 20–30 mg is optimal to reduce scan time for C-detected experiments (HMBC).
- Reference: Internal TMS (0.00 ppm) or residual (7.26 ppm).

Acquisition Parameters (600 MHz equivalent)

- Temperature: 298 K (C).

- Pulse Sequences:
 - 1D
H: 30° pulse, 2s relaxation delay (d1).
 - gCOSY: Gradient-enhanced, magnitude mode. 256 increments.
 - gHSQC: Multiplicity-edited (distinguishes from
)
 - gHMBC: Optimized for long-range coupling (Hz).

Part 3: Results & Interpretation

The following table summarizes the expected chemical shifts and the critical 2D correlations that validate the structure.

Table 1: Structural Assignment & 2D Correlations

Position	Group	(ppm)	Multiplicity	(ppm)	Key HMBC (H C)	Key COSY (H H)
1	Aromatic C (ipso)	-	-	~120.5	H-3, H-5	-
2	Aromatic C (O-R)	-	-	~158.5	Octyl H-1', H-4, H-6	-
3	Aromatic H	6.95	d	~113.0	C-1, C-5	H-4
4	Aromatic H	7.42	td	~133.5	C-2, C-6	H-3, H-5
5	Aromatic H	6.98	t	~120.0	C-1, C-3	H-4, H-6
6	Aromatic H	7.78	dd	~131.5	C=O, C-2, C-4	H-5
C=O	Carbonyl	-	-	~166.8	Ester Me, H-6	-
OMe	Ester Methyl	3.88	s	~52.0	C=O	-
1'	Octyl	4.02	t	~68.8	C-2 (Ring), C-2', C-3'	H-2'
2'	Octyl	1.80	pent	~29.0	C-1', C-3'	H-1', H-3'
3'-7'	Octyl Chain	1.2-1.5	m	22-31	Various	Sequential
8'	Terminal Me	0.88	t	~14.1	C-6', C-7'	H-7'

“

Note: Chemical shifts are referenced to

and based on analogous benzoate ester data [1, 2].

The "Self-Validating" Logic (Mechanism of Proof)

- Confirming the Ester: The singlet at 3.88 ppm shows a strong HMBC correlation to the Carbonyl (166.8 ppm). This confirms the methyl ester moiety.
- Confirming Regiochemistry (The Critical Step):
 - In an ortho substitution, the ether protons (H-1' at 4.02 ppm) must show an HMBC correlation to the quaternary aromatic carbon (C-2) at ~158.5 ppm.
 - Simultaneously, the aromatic proton H-6 (7.78 ppm) must correlate to the same Carbonyl carbon as the Ester Methyl.
 - If this were the meta-isomer, H-6 would be a singlet or distinct doublet with different coupling, and the HMBC pathway would differ.
- Resolving the Chain: The COSY spectrum allows you to trace H-1'

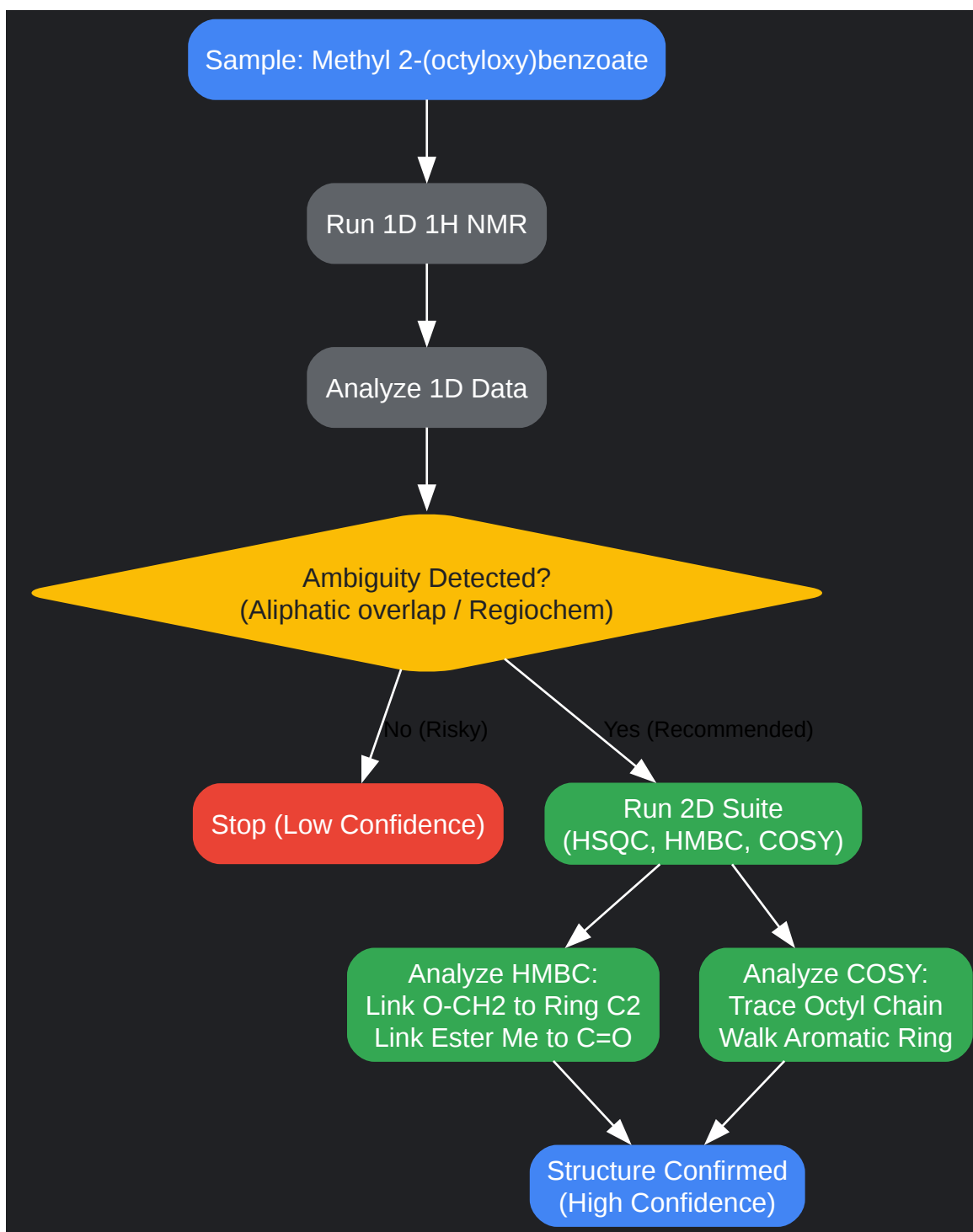
H-2'

H-3', proving the octyl chain is linear and not branched.

Part 4: Visualization of Workflows

Diagram 1: Decision Workflow for Structural Confirmation

This flowchart illustrates the logical progression from sample preparation to final structural sign-off, highlighting where 2D NMR resolves ambiguity.

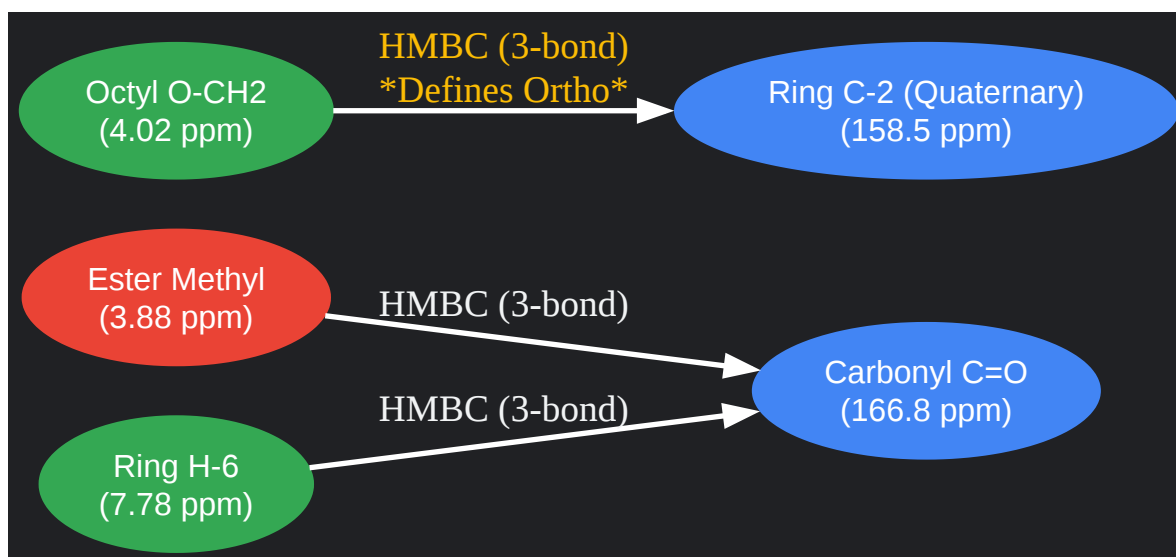


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Caption: The strategic decision matrix for moving from ambiguous 1D data to definitive 2D structural confirmation.

Diagram 2: Key HMBC Connectivity Map

This diagram visualizes the specific long-range correlations (HMBC) that act as the "fingerprint" for this specific molecule.



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Caption: The "Smoking Gun" correlations. The connection between Octyl H1 and Ring C2 definitively proves the ether is in the ortho position.

References

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